

Application Notes and Protocols for Fomesafen in Post-Emergence Weed Control Studies

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Compound of Interest

Compound Name: *Fomesafen*

Cat. No.: *B1673529*

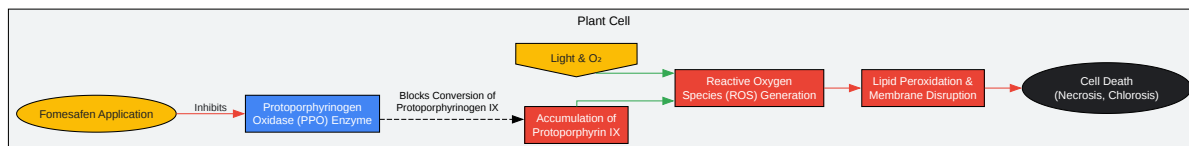
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Introduction

Fomesafen is a selective herbicide belonging to the diphenylether chemical class, widely utilized for the post-emergence control of annual and perennial broadleaf weeds.[1] It is registered for use in various crops, including soybeans, peanuts, cotton, and dry and snap beans.[1][2] **Fomesafen**'s mode of action involves the inhibition of the protoporphyrinogen oxidase (PPO) enzyme, placing it in the Weed Science Society of America (WSSA) Group 14.[1][3] This inhibition disrupts chlorophyll synthesis, leading to rapid membrane damage and plant death.[4] These notes provide detailed protocols and data for researchers studying the application of **fomesafen**.

Mechanism of Action

Fomesafen acts as a PPO inhibitor.[1][4][5] Upon foliar application, it is absorbed by the leaves and interferes with the chlorophyll and heme biosynthesis pathway.[1][3] The inhibition of the PPO enzyme leads to an accumulation of protoporphyrin IX, a potent photosensitizer.[4] In the presence of light and oxygen, this compound generates reactive oxygen species (ROS) that cause rapid lipid peroxidation and disruption of cell membranes, resulting in cellular leakage, necrosis, and ultimately, plant death.[1][4] This process requires light and is characterized by its rapid contact activity, with minimal translocation within the plant.[1][3][4]



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Fomesafen's PPO inhibition pathway.

Data Presentation

Quantitative data from various studies are summarized below for easy comparison of application rates and efficacy.

Table 1: Recommended Post-Emergence Application Rates of **Fomesafen**

Crop	Target Weeds	Dosage (25% SL Formulation)	Application Timing / Crop Stage	Reference
Soybeans	Pigweed, Lambsquarters, Morningglory, Velvetleaf, Ragweed	0.68–1.36 L/ha	1–3 trifoliate leaf stage	[2]
Peanuts	Morningglory, Spurge, Pigweed, Lambsquarters	0.82–1.36 L/ha	2–4 true leaf stage	
Cotton	Velvetleaf, Smartweed, Pigweed	0.54–0.82 L/ha	Cotyledon to 1st true leaf stage	

| Dry Beans & Snap Beans | Common Ragweed, Lambsquarters, Pigweed | 0.36–0.72 L/ha | 1–2 trifoliate leaf stage | |

Table 2: Summary of **Fomesafen** Efficacy in Post-Emergence Weed Control Studies

Crop	Target Weed(s)	Fomesafen Rate (g a.i./ha)	Weed Control Efficiency (%)	Notes	Reference
Soybean	Monocot & Dicot Weeds	327 (in a ready-mix)	98.0 - 99.0	Ready-mix with fenoxaprop & chlorimuron-ethyl	[6]
Soybean	Trianthema portulacastrum, Digera arvensis	250 - 625	Significant reduction in density and dry weight	Fomesafen alone performed better than some mixes for these weeds.	[7]
Greengram	Complex weed flora	250 - 312.5 (in a ready-mix)	Highly effective control	Fomesafen + fluazifop-p-butyl mix	[8]
Beans	Melampodium divaricatum	187.5 - 250	>90% control at 10 DAT	Fomesafen alone was highly effective.	[9]
Beans	Rottboellia cochinchinensis	125 - 250 (+ graminicide)	>90% control	Required tank mix with fluazifop-p-butyl or clethodim.	[9]

| Soybean | Broadleaf and grass weeds | 250 (+ fluazifop-P-butyl at 150) | Effective control for up to 45 days | Caused slight to moderate phytotoxicity. |[10] |

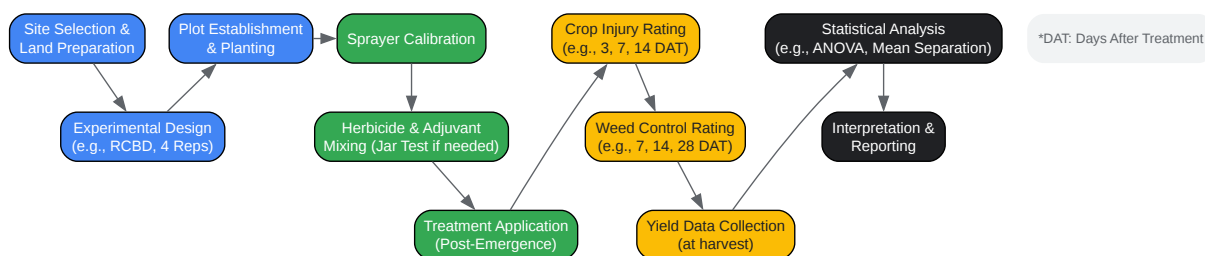
Table 3: Common Tank Mix Partners for **Fomesafen** in Post-Emergence Applications

Partner Herbicide	Herbicide Group (WSSA)	Target Spectrum	Primary Benefit	Reference
Glyphosate	Group 9	Broadleaf & Grass Weeds	Management of glyphosate-resistant broadleaf weeds.	[11]
S-metolachlor	Group 15	Grasses & Small-seeded Broadleaves	Adds extended residual soil activity.	[12]
Clethodim / Fluazifop	Group 1	Grasses	Provides robust control of grass weeds.	[9][10][13]
2,4-D / Dicamba	Group 4	Broadleaf Weeds	Manages tough or resistant broadleaf weeds; different mode of action.	[12]

| Acifluorfen | Group 14 | Broadleaf Weeds | Synergistic knockdown of tough broadleaf weeds. |
|

Experimental Protocols

Detailed methodologies for key experiments are provided below. A general workflow for conducting a field trial is visualized.



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General workflow for a post-emergence herbicide efficacy trial.

Protocol 1: Post-Emergence Efficacy and Crop Safety Field Trial

- Site Selection and Preparation: Choose a field with a uniform and representative population of target weed species. Prepare the land according to standard agronomic practices for the selected crop.
- Experimental Design: Employ a Randomized Complete Block Design (RCBD) with 3 to 4 replications. Plot size should be adequate for representative sampling and to minimize edge effects (e.g., 3m x 10m).
- Planting: Plant the selected crop (e.g., soybean) at the recommended seeding rate and row spacing.
- Treatment Application:
 - Timing: Apply **fomesafen** post-emergence when target weeds are in the 2-4 leaf stage and the crop is at the appropriate growth stage (e.g., 1-3 trifoliate leaves for soybeans).^[3]
^[14]
 - Calibration: Calibrate the backpack or tractor-mounted sprayer to deliver a consistent spray volume, typically 150-200 L/ha (approx. 15-20 gallons/acre), to ensure thorough

coverage.[1][15] Use flat fan nozzles to produce medium-sized droplets.[1][11]

- Mixing: Prepare the spray solution by adding the required amount of **fomesafen** product to water. Include a non-ionic surfactant (NIS) at 0.25% v/v or a crop oil concentrate (COC) at 0.5-1% v/v, unless tank mixing with a product that prohibits adjuvants.[11] For enhanced activity in certain regions, 1.0-2.5% v/v liquid nitrogen or ammonium sulfate can be added. [15][16]
- Data Collection:
 - Weed Control: Visually assess weed control at 7, 14, and 28 days after treatment (DAT) on a scale of 0% (no effect) to 100% (complete weed death) relative to an untreated control plot.
 - Crop Injury (Phytotoxicity): Visually assess crop injury at 3, 7, and 14 DAT on a scale of 0% (no injury) to 100% (crop death). Note symptoms such as chlorosis, necrosis, or stunting.[15]
 - Weed Density and Biomass: At a specified time point (e.g., 28 DAT), count weed numbers and collect above-ground weed biomass from a designated quadrat within each plot. Dry the biomass to a constant weight.
 - Crop Yield: Harvest the center rows of each plot at crop maturity to determine the grain yield. Adjust yield to a standard moisture content.
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA). If significant treatment effects are found, use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Protocol 2: Tank Mix Compatibility Jar Test

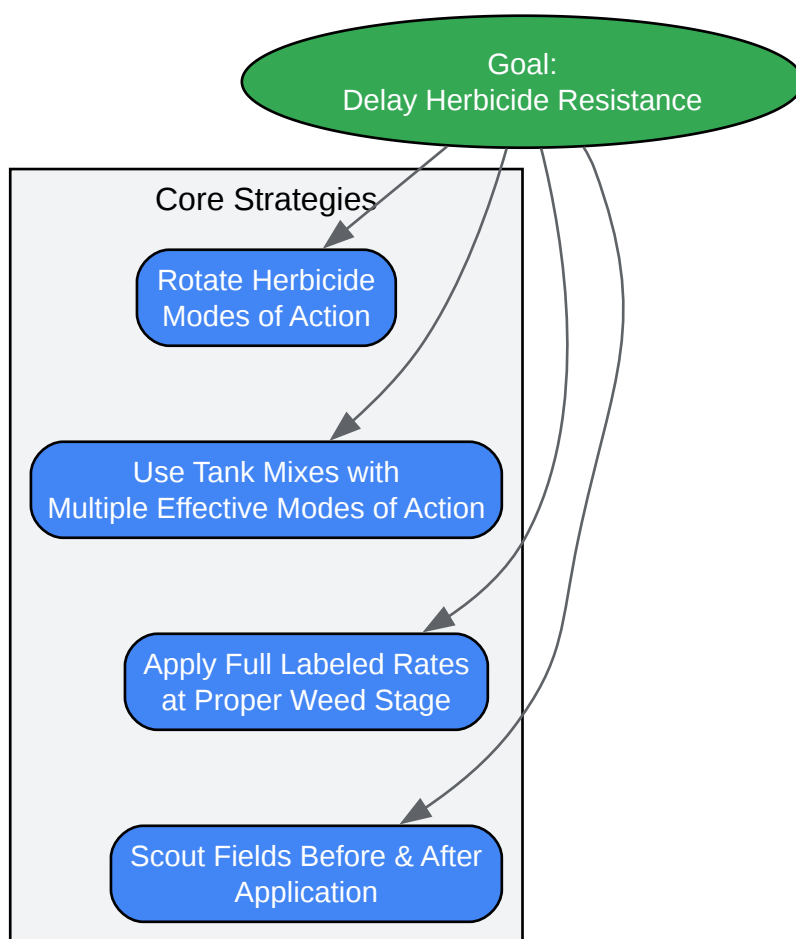
Before tank mixing **fomesafen** with other pesticides or fertilizers, a jar test should be performed to ensure physical compatibility.[17]

- Materials: Obtain a clear glass quart jar with a lid, and representative samples of all products to be mixed, including the carrier (water).
- Procedure:

- Add 1 pint of the carrier (water) to the jar.
- Add the components in the proper mixing order (consult product labels). A common order is: water-dispersible granules (WG), wettable powders (WP), flowables (F/SL), emulsifiable concentrates (EC), and then surfactants/adjuvants.
- Add proportionate amounts of each product. For example, if the application rate is 1 liter of product per 100 liters of water, add 5 ml of product to the 1 pint (approx. 0.5 liter) of water in the jar.
- Cap the jar, invert it 10 times to mix, and let it stand for 15-30 minutes.
- Observation: Observe the mixture for any signs of incompatibility, such as separation into layers, formation of flakes, precipitates, gels, or oily films.^[17] If any of these occur, the tank mix is not compatible and should not be used.

Resistance Management

The repeated use of herbicides with the same mode of action can lead to the selection of resistant weed biotypes. **Fomesafen** (Group 14) is a critical tool for managing weeds resistant to other herbicide groups (e.g., ALS inhibitors), but its efficacy must be preserved through integrated weed management strategies.



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